

AZD2858 Off-Target Effects in Kinase Assays: A Technical Guide

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Compound of Interest

Compound Name: AZD2858

Cat. No.: B1666211

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the off-target effects of **AZD2858** in kinase assays. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **AZD2858**?

AZD2858 is a potent and orally active inhibitor of Glycogen Synthase Kinase-3 (GSK-3), with high affinity for both GSK-3 α and GSK-3 β isoforms.[1] It is classified as an ATP-competitive inhibitor.[2]

Q2: What is the known selectivity profile of **AZD2858**?

AZD2858 is a selective GSK-3 inhibitor. It has demonstrated from 70- to greater than 6000-fold selectivity over a panel of other kinases.[1] Specifically, it shows over 100-fold selectivity against Cyclin-Dependent Kinase 2 (CDK2).[3]

Kinase Selectivity Profile of AZD2858

The following table summarizes the known inhibitory activity of **AZD2858** against its primary targets and a known off-target kinase.

Target Kinase	IC50 / Ki	Fold Selectivity	Reference
GSK-3 α	IC50: 0.9 nM	-	[1]
GSK-3 β	IC50: 5 nM	-	[1]
GSK-3 β	Ki: 4.9 nM	-	[3]
Tau Phosphorylation (GSK-3 β mediated)	IC50: 76 nM	-	[3]
CDK2	Ki: 540 nM	>100-fold vs GSK-3 β	[3]

Troubleshooting Guide for Kinase Assays

Problem 1: High variability in IC50 values for **AZD2858**.

- Possible Cause 1: ATP Concentration. As an ATP-competitive inhibitor, the apparent IC50 value of **AZD2858** will be highly dependent on the ATP concentration in the assay.
 - Solution: Ensure that the ATP concentration is consistent across all experiments and is ideally at or near the Km value for the specific kinase being tested. Report the ATP concentration used when presenting IC50 data.
- Possible Cause 2: Reagent Quality. Degradation of the inhibitor, kinase, or substrate can lead to inconsistent results.
 - Solution: Use freshly prepared reagents. Store **AZD2858** according to the manufacturer's instructions, typically at -20°C. Aliquot reagents to avoid repeated freeze-thaw cycles.
- Possible Cause 3: Assay Signal Window. A low signal-to-background ratio can increase variability.
 - Solution: Optimize the assay conditions, including incubation time, enzyme concentration, and substrate concentration, to achieve a robust signal window.

Problem 2: Discrepancy between in-vitro kinase activity and cell-based assay results.

- Possible Cause 1: Cell Permeability. **AZD2858** may have different levels of permeability in different cell lines.
 - Solution: If not already established, determine the cell permeability of **AZD2858** in your specific cell model.
- Possible Cause 2: Cellular ATP Concentration. The intracellular ATP concentration (typically in the millimolar range) is much higher than that used in many in-vitro kinase assays (micromolar range). This can lead to a rightward shift in the IC₅₀ value in cellular assays.
 - Solution: This is an expected phenomenon for ATP-competitive inhibitors. Correlate cellular activity with target engagement biomarkers, such as the phosphorylation status of GSK-3 substrates (e.g., β -catenin or Tau).
- Possible Cause 3: Involvement of Other Signaling Pathways. The observed cellular phenotype may be a result of **AZD2858**'s effect on signaling pathways downstream of GSK-3, or potentially due to off-target effects.
 - Solution: Investigate the downstream effects on the Wnt/ β -catenin signaling pathway, as **AZD2858** is known to activate this pathway by stabilizing β -catenin.

Experimental Protocols

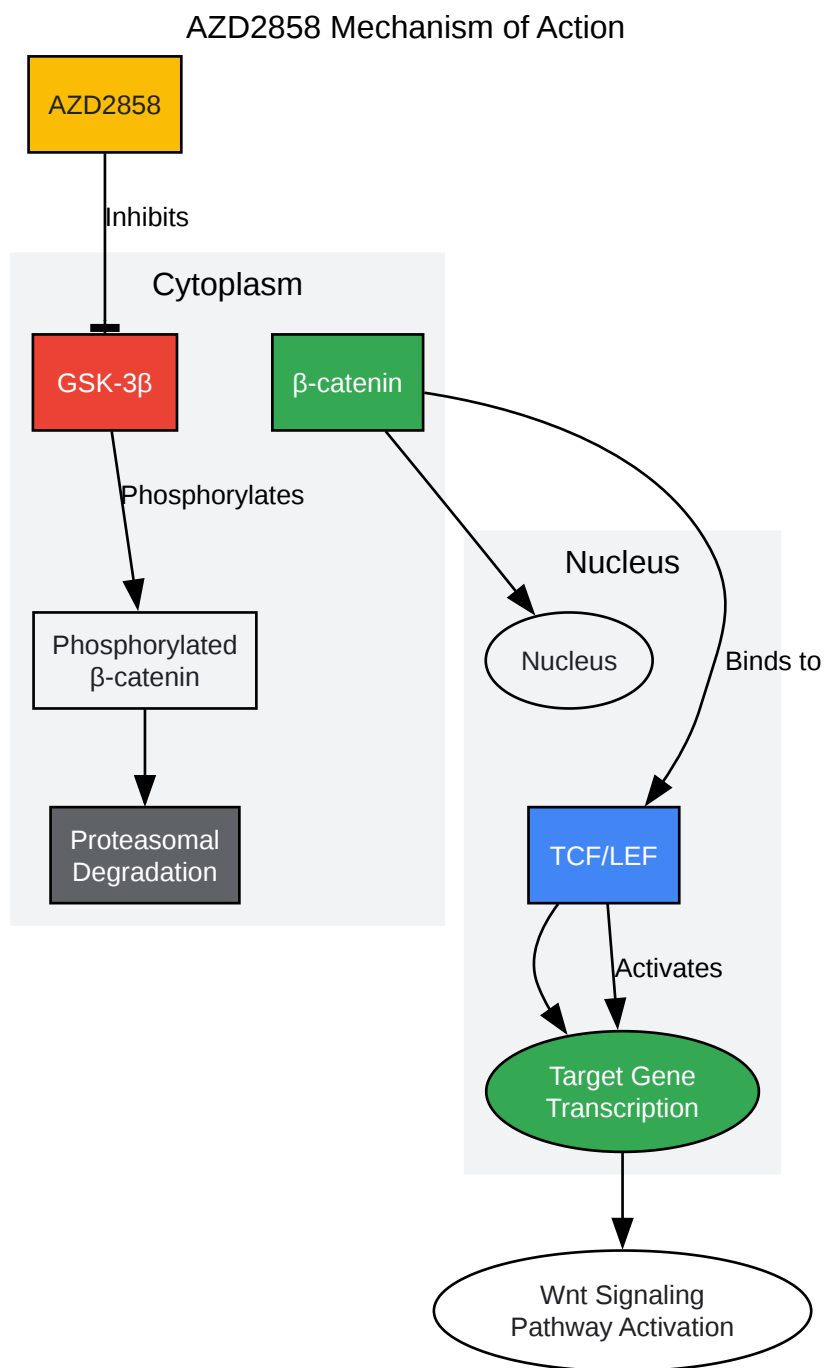
General Protocol for an In-Vitro Kinase Assay to Determine IC₅₀ of **AZD2858**

This is a generalized protocol and should be optimized for the specific kinase and detection method being used.

- Reagent Preparation:
 - Prepare a stock solution of **AZD2858** in DMSO (e.g., 10 mM).
 - Prepare a serial dilution of **AZD2858** in the assay buffer.
 - Prepare the kinase, substrate, and ATP solutions in the appropriate assay buffer.
- Assay Procedure:

- Add the kinase to the wells of a microplate.
- Add the different concentrations of **AZD2858** to the wells.
- Incubate for a predetermined period (e.g., 10-15 minutes) at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding the substrate and ATP mixture.
- Incubate for the optimized reaction time (e.g., 30-60 minutes) at the optimal temperature for the kinase.
- Stop the reaction (e.g., by adding a stop solution).
- Detect the kinase activity using a suitable method (e.g., luminescence, fluorescence, or radioactivity).
- Data Analysis:
 - Subtract the background signal (no enzyme control) from all data points.
 - Normalize the data, setting the activity of the no-inhibitor control to 100%.
 - Plot the normalized activity against the logarithm of the **AZD2858** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

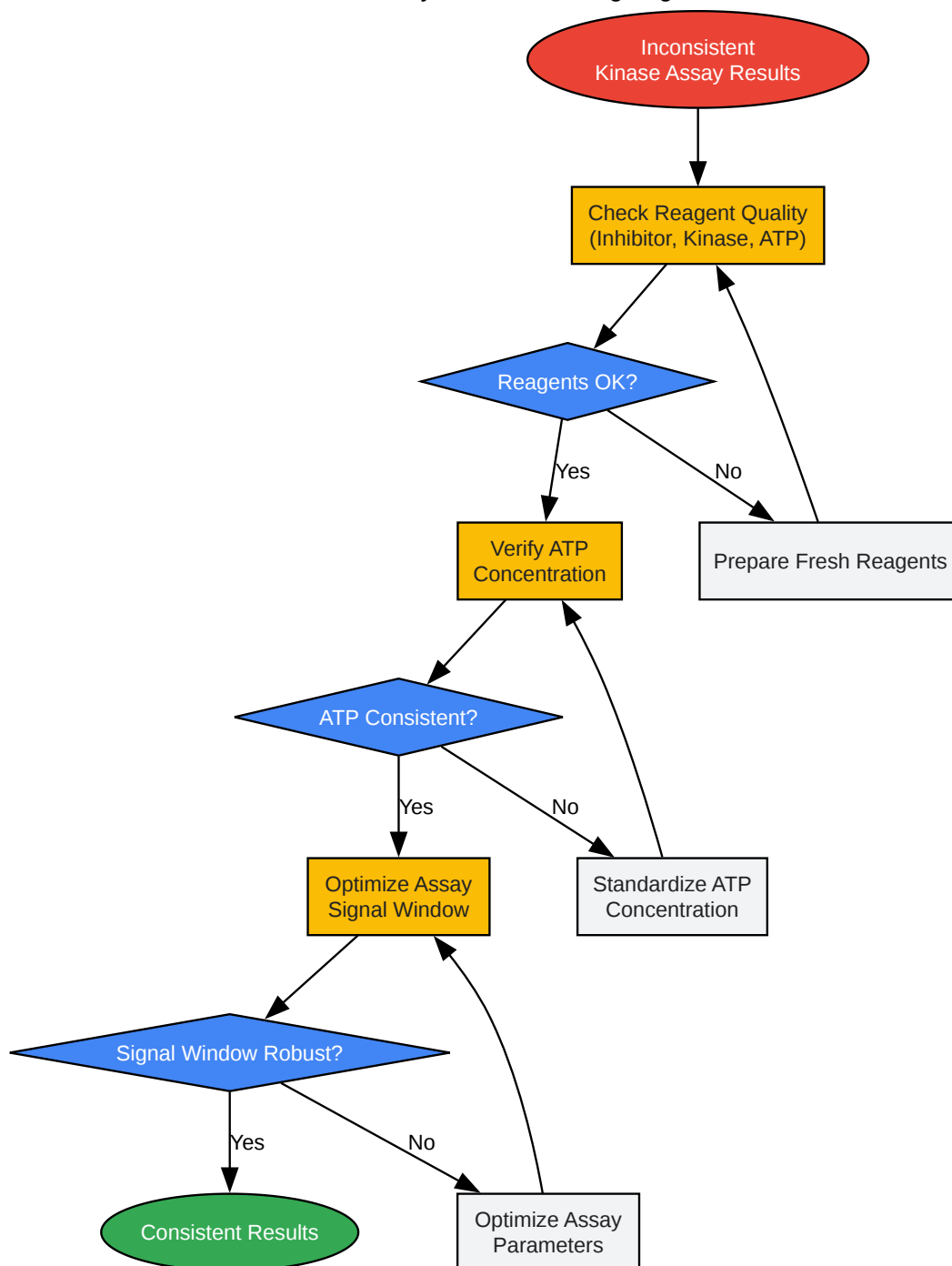
Visualizations



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Caption: **AZD2858** inhibits GSK-3 β , leading to the stabilization of β -catenin and activation of Wnt signaling.

Kinase Assay Troubleshooting Logic

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Caption: A logical workflow for troubleshooting common issues encountered in kinase inhibitor assays.

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